

# Proper Disposal of Levopropylhexedrine: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Levopropylhexedrine	
Cat. No.:	B10762870	Get Quote

The safe and compliant disposal of chemical compounds is a critical component of laboratory safety and environmental stewardship. This guide provides essential logistical and safety information for the proper disposal of **levopropylhexedrine**, a sympathomimetic amine used as a nasal decongestant. The following procedures are designed for researchers, scientists, and drug development professionals to ensure that waste containing this compound is managed in accordance with regulatory best practices.

#### **Regulatory Framework**

In the United States, the disposal of pharmaceutical waste is primarily regulated by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[1][2] Additional oversight may come from the Drug Enforcement Administration (DEA) for controlled substances, and state-level environmental and pharmacy boards, which may have more stringent requirements.[3] **Levopropylhexedrine** is not currently a federally controlled substance in the United States.[4] However, it is imperative to treat it as a potentially hazardous chemical waste due to its pharmacological activity.

## Chemical and Physical Properties of Levopropylhexedrine

Understanding the properties of **levopropylhexedrine** is the first step in determining the appropriate disposal pathway. Key quantitative data are summarized below.



Property	Value
Chemical Formula	C10H21N[5]
Molecular Weight	155.28 g/mol [4][5]
CAS Number	6192-97-8[5]
Form (Freebase)	Volatile, oily liquid at room temperature[4][6][7]
Form (Salts)	Stable, crystalline solids, often water-soluble[4] [7]

## **Step-by-Step Disposal Protocol**

This protocol outlines the decision-making process and required actions for the disposal of **levopropylhexedrine** from a laboratory setting.

#### **Step 1: Waste Characterization**

The primary task is to determine if the **levopropylhexedrine** waste is considered hazardous under RCRA. A waste pharmaceutical is hazardous if it is specifically listed by the EPA or if it exhibits one or more of the following characteristics: ignitability, corrosivity, reactivity, or toxicity. [2]

- Consult the Safety Data Sheet (SDS): The SDS for the specific levopropylhexedrine
  product is the definitive source for hazard classification and disposal information.
- Assess RCRA Characteristics:
  - Toxicity: Given its biological activity as a norepinephrine-dopamine releasing agent, it may be considered toxic.[4] The potential for environmental harm to non-target organisms is a significant concern with many pharmaceuticals.[8][9]
  - Other Characteristics: Assess for ignitability, corrosivity, and reactivity based on the SDS and the specific formulation (e.g., dissolved in a flammable solvent).
- Engage EHS: Always consult with your institution's Environmental Health and Safety (EHS) department. They will have the final authority on waste characterization based on federal,



state, and local regulations.

#### **Step 2: Segregation and Collection**

Proper segregation is crucial to prevent chemical reactions and ensure compliant disposal.

- Designated Waste Container: Use a dedicated, properly labeled hazardous waste container for all levopropylhexedrine waste, including pure compound, solutions, and contaminated materials.
- Labeling: The label must clearly state "Hazardous Waste" and identify the contents, including "Levopropylhexedrine" and any other components (e.g., solvents).
- Avoid Mixing: Do not mix levopropylhexedrine waste with other waste streams unless explicitly approved by EHS.
- Contaminated Materials: Any items that have come into direct contact with levopropylhexedrine, such as personal protective equipment (PPE), weigh boats, and absorbent pads, should be disposed of as hazardous waste.[10]

#### Step 3: Storage

Store the segregated waste in a designated satellite accumulation area within the laboratory.

- Secure and Sealed: Keep the waste container tightly sealed except when adding waste.
- Secondary Containment: Place the container in a secondary containment bin to prevent spills.
- Location: Store in a well-ventilated area away from incompatible materials.

## **Step 4: Final Disposal**

Final disposal must be handled by a licensed hazardous waste management company.

 Arrange Pickup: Coordinate with your institution's EHS department to schedule a pickup of the full waste container.



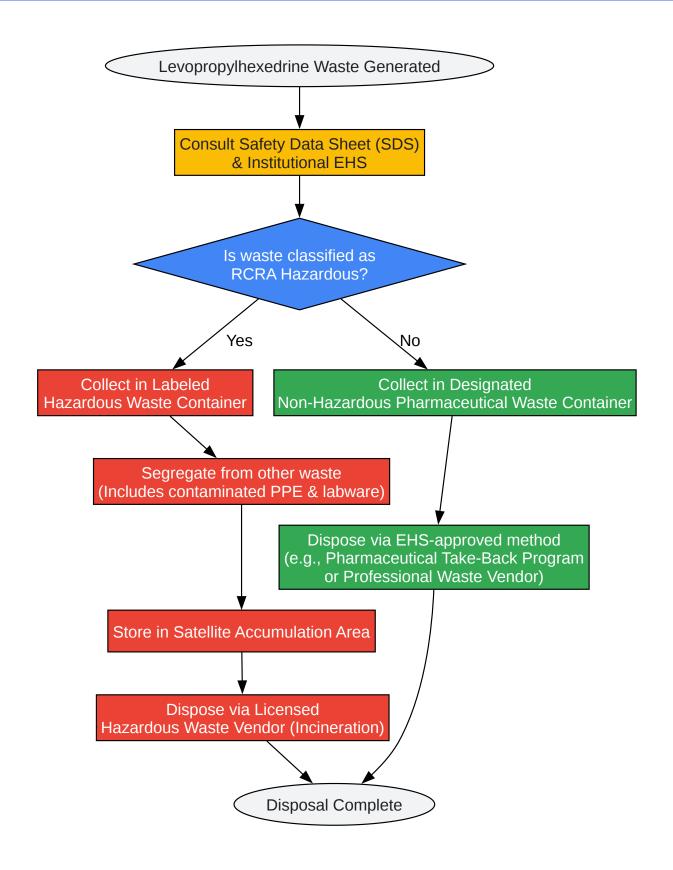
- Incineration: The required method for treating hazardous pharmaceutical waste is typically
  incineration at a permitted facility.[3] This method is recommended to destroy the active
  pharmaceutical ingredient.
- Documentation: Ensure all necessary paperwork, such as hazardous waste manifests, is completed accurately. The generating facility is responsible for the waste from "cradle to grave."[10]

Important Note: It is prohibited to dispose of hazardous pharmaceutical waste by flushing it down the drain or placing it in the regular trash.[3] The EPA's Subpart P rule explicitly forbids the sewering of hazardous waste pharmaceuticals by healthcare facilities.[3]

#### **Disposal Decision Workflow**

The following diagram illustrates the logical workflow for making decisions regarding the disposal of **levopropylhexedrine** waste in a laboratory environment.





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